

# Personal protective equipment for handling Cenicriviroc

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# Essential Safety and Handling Guide for Cenicriviroc

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Cenicriviroc**. The following procedures are designed to ensure a safe laboratory environment and proper disposal of materials. While some safety data sheets (SDS) do not classify **Cenicriviroc** as a hazardous substance, it is prudent to handle it as potentially hazardous until more comprehensive information is available.[1][2][3]

## **Personal Protective Equipment (PPE)**

Based on precautionary principles for handling chemical compounds in a research setting, the following personal protective equipment is recommended to minimize exposure and ensure safety.[3]



PPE Category	Item	Specifications and Use
Hand Protection	Nitrile gloves	Wear standard laboratory nitrile gloves to prevent skin contact. Change gloves immediately if contaminated.
Eye Protection	Safety glasses with side shields or goggles	Use to protect eyes from dust or splashes.
Body Protection	Laboratory coat	A standard lab coat should be worn to protect street clothing and prevent skin exposure.
Respiratory Protection	Not generally required	Use in a well-ventilated area. [2] If creating aerosols or dust, a fit-tested N95 respirator or equivalent may be necessary based on a risk assessment.

## Safe Handling and Storage

#### Handling:

- Avoid inhalation, ingestion, and contact with eyes and skin.[2][3]
- Avoid the formation of dust and aerosols.[2]
- Handle **Cenicriviroc** in a well-ventilated area, preferably in a chemical fume hood.[2]
- Wash hands thoroughly with soap and water after handling.[3]

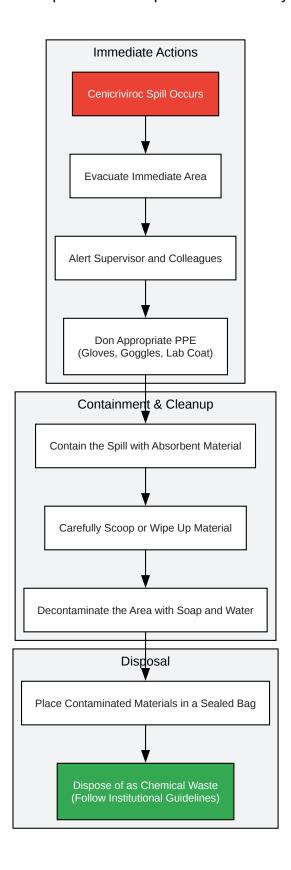
#### Storage:

- Store in a tightly sealed container in a cool, dry place.
- Refer to the product-specific information for optimal storage temperatures, which is often
   -20°C for the crystalline solid.[3]



## **Spill Management and Disposal Plan**

In the event of a spill, follow these procedural steps to ensure safety and proper cleanup.





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Caption: Workflow for the safe management of a Cenicriviroc spill.

#### Disposal:

- Dispose of unused Cenicriviroc and any contaminated materials in accordance with local, state, and federal regulations.
- Do not allow the substance to enter sewers or surface water.[1]
- Consult your institution's environmental health and safety (EHS) office for specific disposal guidelines.

### **First Aid Measures**

In case of accidental exposure, follow these first aid procedures.[2]

Exposure Route	First Aid Procedure	
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, lifting upper and lower eyelids. Seek medical attention.	
Skin Contact	Remove contaminated clothing and rinse the affected skin area thoroughly with plenty of water. Seek medical attention if irritation develops.	
Inhalation	Move the person to fresh air. If breathing is difficult, provide respiratory support and seek immediate medical attention.	
Ingestion	Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.	





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